

Analytical Standards for 2-Ethoxybenzamide Research: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-Ethoxybenzamide

Cat. No.: B1671398

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Introduction

2-Ethoxybenzamide, also known as ethenzamide, is a non-steroidal anti-inflammatory drug (NSAID) with analgesic and antipyretic properties. Accurate and reliable analytical methods are crucial for its quantification in research, quality control, and drug development. This document provides detailed application notes and experimental protocols for the analysis of **2-Ethoxybenzamide** using High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.

Reference Standards

A certified reference standard is required for the accurate quantification of **2-Ethoxybenzamide**. Several suppliers offer well-characterized reference materials.

Product Name	Supplier	Purity	CAS Number
2-Ethoxybenzamide (Standard)	MedChemExpress	Analytical Standard	938-73-8
2-Ethoxybenzamide	Sigma-Aldrich	97%	938-73-8

High-Performance Liquid Chromatography (HPLC) Analysis

HPLC is a robust and widely used technique for the quantification of **2-Ethoxybenzamide** in pharmaceutical formulations. The following protocol is based on a validated method for the simultaneous analysis of caffeine, ethoxybenzamide, and propyphenazone in oral analgesic tablets.^{[1][2]}

Experimental Protocol: HPLC

1. Instrumentation and Materials

- HPLC system with a UV detector
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Acetic acid (glacial, analytical grade)
- Deionized water
- Reference standard: **2-Ethoxybenzamide**
- Internal standard: Salicylamide

2. Chromatographic Conditions

Parameter	Condition
Mobile Phase	Methanol : Acetonitrile : 3% Acetic Acid (aq) (24:16:60, v/v/v)
Column	C18 (250 mm x 4.6 mm, 5 μ m)
Flow Rate	1.0 mL/min
Detection	UV at 275 nm
Injection Volume	10 μ L
Temperature	Ambient

3. Standard and Sample Preparation

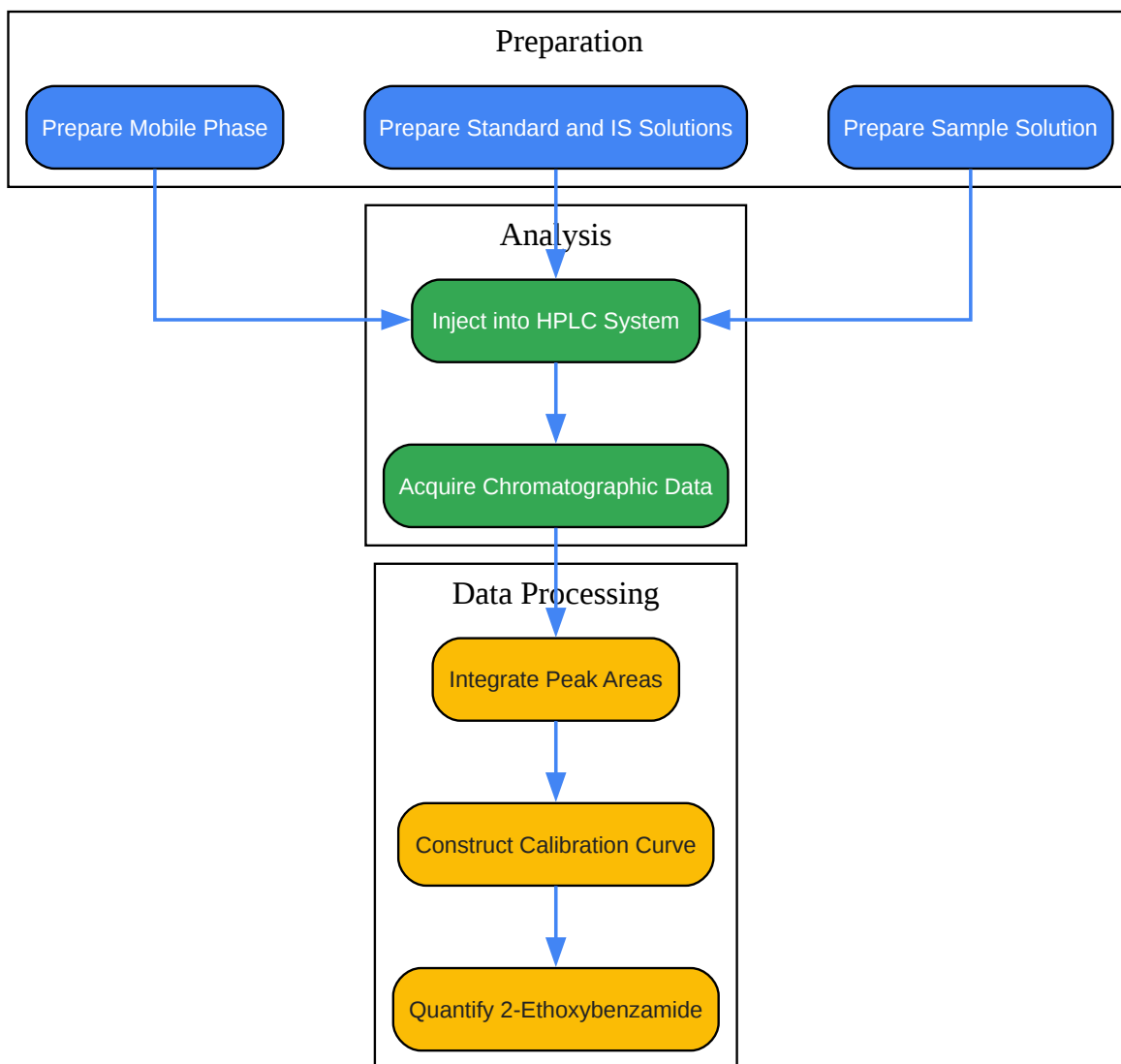
- Standard Stock Solution: Accurately weigh and dissolve an appropriate amount of **2-Ethoxybenzamide** reference standard in the mobile phase to obtain a known concentration.
- Internal Standard Stock Solution: Accurately weigh and dissolve an appropriate amount of salicylamide in the mobile phase to obtain a known concentration.
- Working Standard Solution: Prepare working standard solutions by diluting the stock solutions with the mobile phase to achieve a series of concentrations for calibration. Add a fixed concentration of the internal standard to each working standard.
- Sample Preparation (from tablets):
 - Weigh and finely powder a representative number of tablets.
 - Accurately weigh a portion of the powder equivalent to a specific amount of **2-Ethoxybenzamide**.
 - Transfer to a volumetric flask and add a known volume of mobile phase and the internal standard solution.
 - Sonicate for 15 minutes to ensure complete dissolution.
 - Dilute to volume with the mobile phase and mix well.

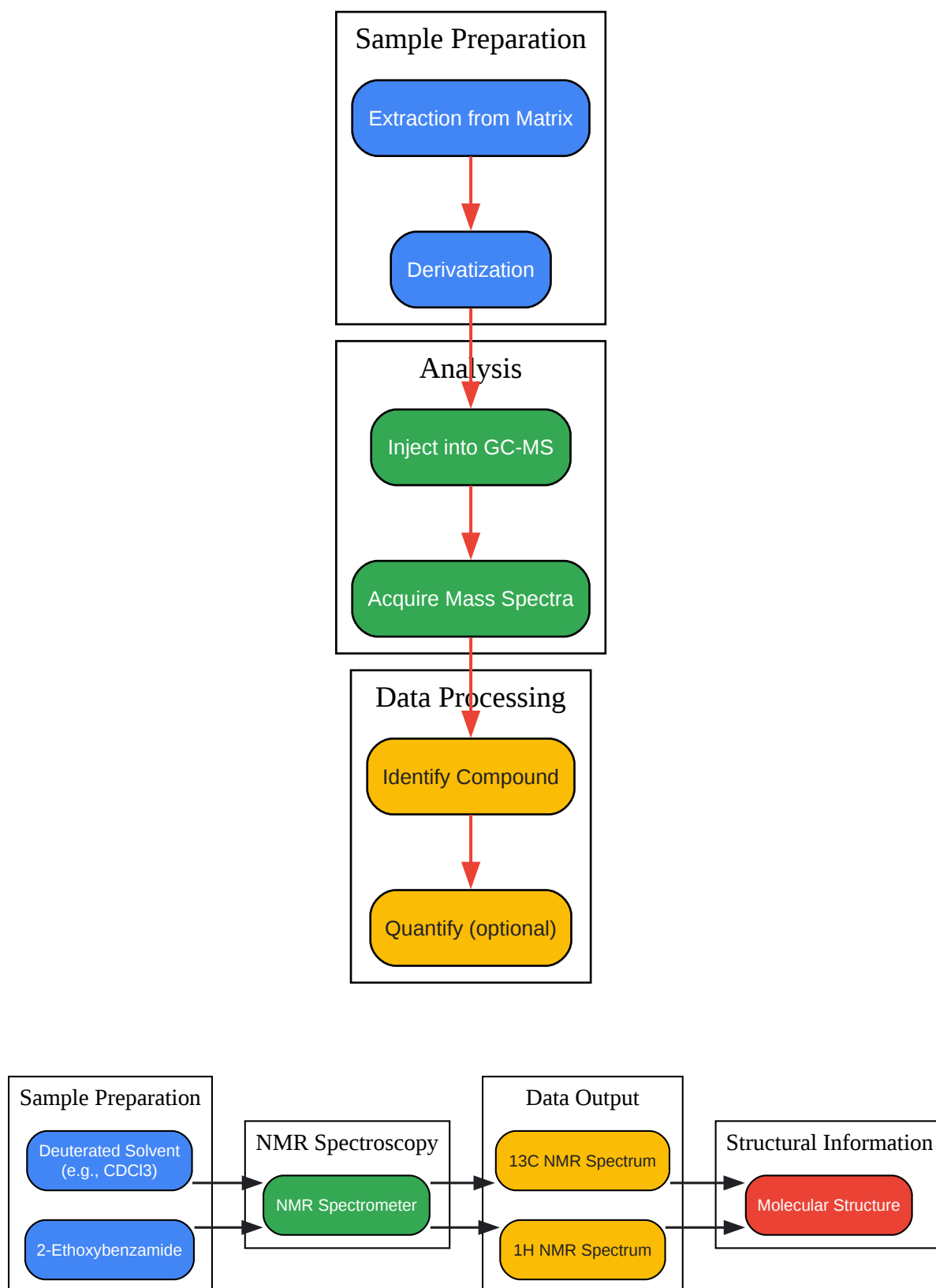
- Filter the solution through a 0.45 μm syringe filter before injection.

4. Data Analysis

- Identify the peaks of **2-Ethoxybenzamide** and the internal standard based on their retention times.
- Construct a calibration curve by plotting the ratio of the peak area of **2-Ethoxybenzamide** to the peak area of the internal standard against the concentration of the **2-Ethoxybenzamide** standards.
- Determine the concentration of **2-Ethoxybenzamide** in the sample by interpolating its peak area ratio on the calibration curve.

Logical Workflow for HPLC Analysis





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References

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- 2. Gas chromatography mass spectrometer determination of dimethylamine impurity in N,N-dimethylformamide solvent by derivatization of N,N-dimethylbenzamide with benzoyl chloride agent - PubMed [pubmed.ncbi.nlm.nih.gov]
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